

# Cyclobutyl(cyclopropyl)methanol: A Technical Overview of its Molecular Weight and Physicochemical Properties

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## Compound of Interest

Compound Name: Cyclobutyl(cyclopropyl)methanol

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## Introduction

**Cyclobutyl(cyclopropyl)methanol** is a versatile building block in organic synthesis, utilized in the creation of more complex molecules for various applications, including pharmaceutical development. Its unique strained ring systems, the cyclobutyl and cyclopropyl groups, impart specific conformational and electronic properties that are of interest to medicinal chemists. A fundamental characteristic of any chemical compound is its molecular weight, which plays a pivotal role in its chemical, physical, and biological properties. This technical guide provides an in-depth analysis of the molecular weight of **cyclobutyl(cyclopropyl)methanol**, its calculation, and its relevance in the context of drug discovery and development.

## Molecular Weight and Physicochemical Characteristics

The molecular formula for **cyclobutyl(cyclopropyl)methanol** is  $C_8H_{14}O$ <sup>[1][2][3]</sup>. The molecular weight is a critical parameter that influences a molecule's pharmacology, including its absorption, distribution, metabolism, and excretion (ADME) profile.

## Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights of carbon, hydrogen, and oxygen are approximately 12.011 amu, 1.008 amu, and 15.999 amu, respectively.

For **cyclobutyl(cyclopropyl)methanol** (C<sub>8</sub>H<sub>14</sub>O):

- Carbon (C): 8 atoms × 12.011 amu/atom = 96.088 amu
- Hydrogen (H): 14 atoms × 1.008 amu/atom = 14.112 amu
- Oxygen (O): 1 atom × 15.999 amu/atom = 15.999 amu

Total Molecular Weight: 96.088 + 14.112 + 15.999 = 126.199 amu

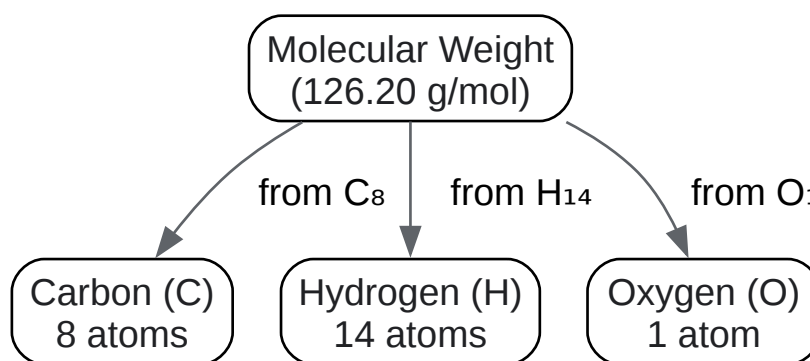
This value is often rounded to 126.2 g/mol for practical applications[1].

The table below summarizes the key physicochemical properties of **cyclobutyl(cyclopropyl)methanol**.

| Property          | Value                            | Source          |
|-------------------|----------------------------------|-----------------|
| Molecular Formula | C <sub>8</sub> H <sub>14</sub> O | PubChem[2][3]   |
| Molecular Weight  | 126.20 g/mol                     | PubChem[2][3]   |
| Monoisotopic Mass | 126.104465066 Da                 | PubChem[2][3]   |
| CAS Number        | 219717-34-7                      | CymitQuimica[1] |

## Logical Relationship of Molecular Weight Components

The following diagram illustrates the hierarchical contribution of each element to the total molecular weight of **cyclobutyl(cyclopropyl)methanol**.



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Elemental contribution to the molecular weight of **cyclobutyl(cyclopropyl)methanol**.

## Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

The theoretical molecular weight of **cyclobutyl(cyclopropyl)methanol** can be experimentally verified using mass spectrometry.

Objective: To confirm the molecular weight of a synthesized or purchased sample of **cyclobutyl(cyclopropyl)methanol**.

Materials:

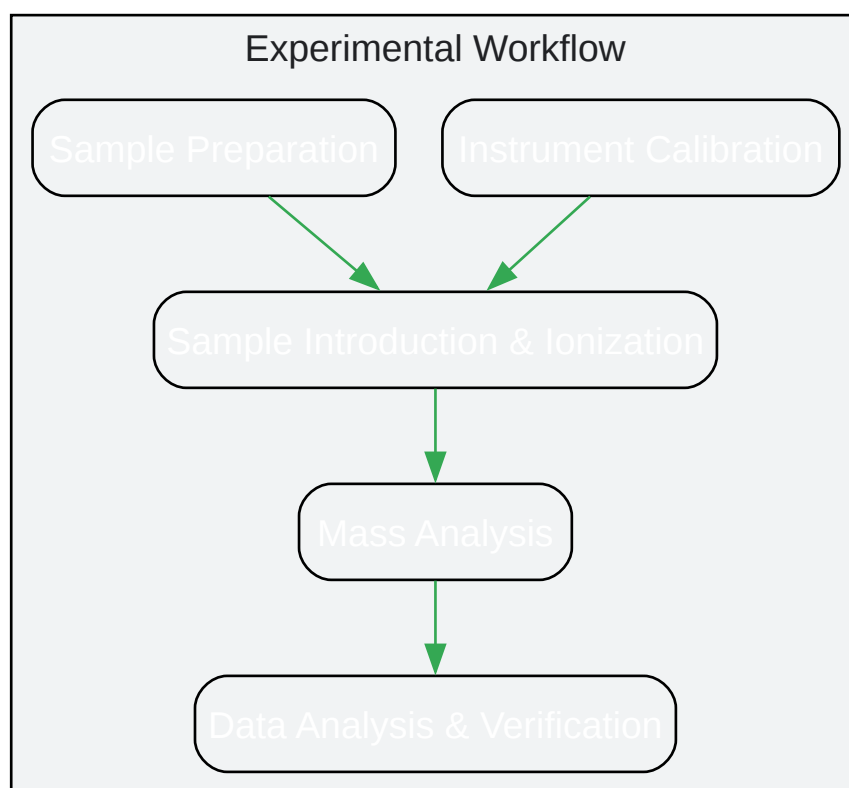
- **Cyclobutyl(cyclopropyl)methanol** sample
- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap)
- Solvent (e.g., methanol or acetonitrile)
- Volumetric flasks and pipettes

Methodology:

- Sample Preparation: Prepare a dilute solution of **cyclobutyl(cyclopropyl)methanol** (approximately 1 mg/mL) in a suitable solvent.

- Instrument Calibration: Calibrate the mass spectrometer using a known standard to ensure mass accuracy.
- Ionization: Introduce the sample into the mass spectrometer. Electrospray ionization (ESI) is a common technique for this type of molecule.
- Mass Analysis: Acquire the mass spectrum in positive ion mode. The protonated molecule  $[M+H]^+$  would be expected at  $m/z$  127.1117.
- Data Analysis: Compare the experimentally observed  $m/z$  value with the theoretically calculated exact mass of the protonated molecule.

The workflow for this experimental verification is depicted in the following diagram.



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## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Cyclobutyl(cyclopropyl)methanol | C<sub>8</sub>H<sub>14</sub>O | CID 64986421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (S)-cyclobutyl(cyclopropyl)methanol | C<sub>8</sub>H<sub>14</sub>O | CID 124509122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cyclobutyl(cyclopropyl)methanol: A Technical Overview of its Molecular Weight and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2381419#cyclobutyl-cyclopropyl-methanol-molecular-weight]

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